

Physicochemical properties of 6-Chloropyridazine-3-thiol

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Compound of Interest

Compound Name: 6-Chloropyridazine-3-thiol

CAS No.: 3916-78-7

Cat. No.: B1277308

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An In-Depth Technical Guide to the Physicochemical Properties of **6-Chloropyridazine-3-thiol**

Section 1: Introduction and Strategic Importance

This guide provides a comprehensive technical overview of **6-Chloropyridazine-3-thiol**, a heterocyclic compound of significant interest to researchers in medicinal chemistry and materials science. As a bifunctional molecule, its utility lies in the distinct reactivity of its chloro and thiol moieties, making it a versatile building block for the synthesis of complex molecular architectures. Its pyridazine core is a common scaffold in pharmacologically active compounds, lending to its frequent use in drug discovery pipelines.^[1]

Molecular Identity and Structure

6-Chloropyridazine-3-thiol is an organic compound featuring a pyridazine ring substituted with a chlorine atom at position 6 and a thiol group at position 3. The presence of the thiol group introduces the possibility of thione-thiol tautomerism, a critical consideration in its reactivity and characterization, which will be discussed in detail.

- Chemical Name: **6-Chloropyridazine-3-thiol**^[2]

- Synonyms: 6-Chloro-3(2H)-pyridazinethione, 3-Chloro-6-mercaptopyridazine, 6-chloro-2H-pyridazine-3-thione[3]
- CAS Number: 3916-78-7[2][4][5]
- Molecular Formula: C₄H₃ClN₂S[2][4][6]
- Molecular Weight: 146.60 g/mol [3][4]

Significance in Medicinal Chemistry and Drug Development

The pyridazine scaffold is a privileged structure in medicinal chemistry due to the electronic properties conferred by the adjacent nitrogen atoms, which can engage in crucial hydrogen bonding interactions with biological targets.[1] **6-Chloropyridazine-3-thiol** serves as a key intermediate for introducing this scaffold. The chlorine atom provides a reactive site for nucleophilic substitution, while the thiol group allows for derivatization through S-alkylation or oxidation, enabling the generation of diverse compound libraries. Notably, derivatives have been synthesized and investigated for their potential as anticancer agents.[7]

Section 2: Core Physicochemical Data

A thorough understanding of a compound's physicochemical properties is fundamental to its application in research and development, influencing everything from reaction conditions to formulation.

Summary of Properties

The key quantitative descriptors for **6-Chloropyridazine-3-thiol** are summarized below. These values are critical for designing synthetic protocols, predicting solubility, and establishing analytical methods.

Property	Value	Source(s)
Appearance	Yellow solid	[4]
Melting Point	136-138 °C	[3]
Boiling Point	220.4 °C (at 760 mmHg)	[2][3]
Density	1.53 ± 0.1 g/cm ³ (Predicted)	[2][3]
pKa	7.06 ± 0.40 (Predicted)	[3]
XLogP3	0.9 - 1.42	[2][8]

The Critical Thione-Thiol Tautomerism

A pivotal aspect of this molecule's chemistry is its existence as a mixture of two tautomers: the thiol form (**6-chloropyridazine-3-thiol**) and the thione form (6-chloro-2H-pyridazine-3-thione).

Caption: Thione-thiol tautomeric equilibrium of the title compound.

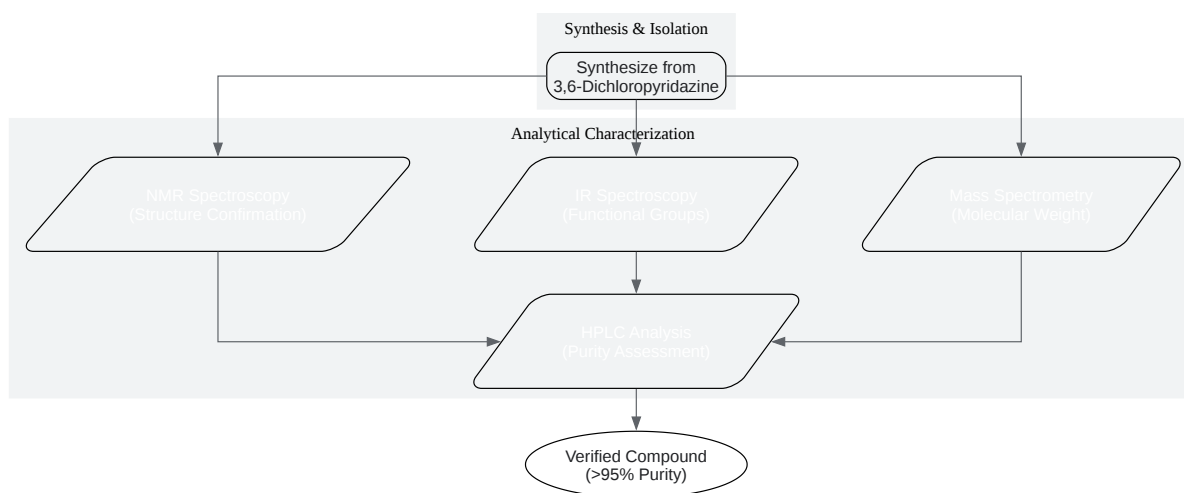
In solution and the solid state, the equilibrium for similar heterocyclic thiones strongly favors the thione form.[9] This is due to the greater stability of the amide-like C=S double bond within the ring system.[10] This equilibrium is crucial as it dictates the molecule's reactivity. For instance, alkylation reactions can occur at either the sulfur atom (S-alkylation) or the ring nitrogen (N-alkylation), depending on the reaction conditions and the predominant tautomer. Spectroscopic analysis must also account for the presence of both forms.

Section 3: Structural Elucidation and Quality Control: A Methodological Approach

Confirming the identity and purity of **6-Chloropyridazine-3-thiol** is a prerequisite for its use. A multi-technique approach ensures a comprehensive and validated characterization.

Workflow for Compound Verification

The following workflow represents a robust, self-validating system for the complete characterization of the compound, from structural confirmation to purity assessment.



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Caption: Integrated workflow for the synthesis and analytical validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR is the gold standard for unambiguous structure determination. For this molecule, ^1H NMR is particularly informative for confirming the substitution pattern on the pyridazine ring. The choice of solvent is critical; deuterated chloroform (CDCl_3) is often used, but deuterated dimethyl sulfoxide ($\text{DMSO}-d_6$) is preferable if solubility is a concern or to observe the N-H proton of the thione tautomer.

Step-by-Step Protocol:

- **Sample Preparation:** Accurately weigh 5-10 mg of **6-Chloropyridazine-3-thiol** and dissolve it in ~0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean NMR tube.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- **Data Acquisition:** Acquire the ^1H NMR spectrum on a spectrometer operating at a frequency of 400 MHz or higher to ensure adequate signal resolution.
- **Processing:** Process the raw data (Free Induction Decay) by applying a Fourier transform, followed by phase and baseline correction.
- **Analysis:** Integrate the signals to determine proton ratios and measure coupling constants (J values) to establish connectivity.

Trustworthiness (Data Interpretation): The spectrum is expected to show two signals in the aromatic region, each integrating to one proton.^[4]

- **Signal 1:** A doublet around δ 7.0-7.3 ppm, corresponding to the proton at position 4.
- **Signal 2:** A doublet around δ 7.5-7.8 ppm, corresponding to the proton at position 5.
- **Coupling:** Both doublets should exhibit the same coupling constant (J), typically in the range of 9-10 Hz, which is characteristic of ortho-coupling between adjacent protons on the pyridazine ring.^[4]
- **Thione Proton:** If using DMSO-d_6 , a broad singlet corresponding to the N-H proton of the dominant thione tautomer may be observed at a downfield chemical shift (>13 ppm).

Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is a rapid and non-destructive technique used to identify the presence of key functional groups, providing corroborating evidence for the proposed structure. This is particularly useful for confirming the thione $\text{C}=\text{S}$ group and the N-H bond of the tautomer.

Step-by-Step Protocol:

- **Sample Preparation:** Prepare a sample using either the KBr pellet method (mixing a small amount of sample with dry potassium bromide and pressing into a transparent disk) or using an Attenuated Total Reflectance (ATR) accessory. The ATR method is faster and requires minimal sample preparation.
- **Background Scan:** Perform a background scan to subtract atmospheric CO₂ and H₂O absorptions.
- **Sample Scan:** Acquire the spectrum of the sample, typically over a range of 4000 to 400 cm⁻¹.
- **Analysis:** Identify characteristic absorption bands corresponding to the molecule's functional groups.

Trustworthiness (Data Interpretation): The IR spectrum provides a molecular fingerprint. Key expected absorptions include:

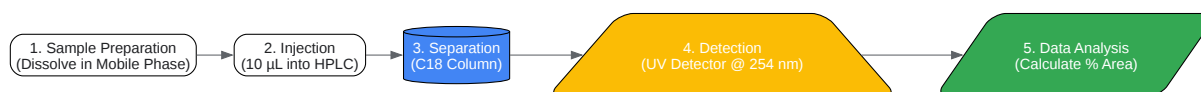
- ~3100-3000 cm⁻¹: C-H stretching from the aromatic ring.[\[11\]](#)
- ~3000-2800 cm⁻¹ (broad): N-H stretching of the thione tautomer, often broadened due to hydrogen bonding.[\[12\]](#)
- ~2600-2550 cm⁻¹ (weak): A very weak S-H stretch may be observable if a minor amount of the thiol tautomer is present.[\[13\]](#)
- ~1600-1450 cm⁻¹: C=C and C=N stretching vibrations characteristic of the pyridazine ring.[\[11\]](#)
- ~1250-1050 cm⁻¹: A strong band attributed to the C=S (thione) stretching vibration.
- ~800-700 cm⁻¹: C-Cl stretching vibration.

Section 4: Purity Assessment via High-Performance Liquid Chromatography (HPLC)

Expertise & Experience: HPLC is the definitive technique for quantifying the purity of a chemical compound. A reverse-phase method is most appropriate for **6-Chloropyridazine-3-**

thiol given its moderate polarity (XLogP3 ~0.9-1.4). The choice of a UV detector is logical due to the presence of the UV-active pyridazine chromophore.

Workflow for Purity Analysis



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Caption: Step-by-step workflow for HPLC purity determination.

Rationale and Protocol

This protocol is designed to provide a robust separation of the main compound from potential impurities, such as the starting material (3,6-dichloropyridazine) or by-products.

Step-by-Step Protocol:

- **Mobile Phase Preparation:** Prepare an isocratic mobile phase consisting of a mixture of acetonitrile and water (e.g., 60:40 v/v) containing 0.1% trifluoroacetic acid (TFA). The TFA is added to sharpen peaks by ensuring all acidic/basic sites are protonated.
- **Sample Preparation:** Prepare a stock solution of the compound at approximately 1 mg/mL in the mobile phase. Filter the solution through a 0.45 µm syringe filter to remove particulates.
- **Instrument Setup:**
 - **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
 - **Flow Rate:** 1.0 mL/min.
 - **Column Temperature:** 30 °C (to ensure reproducible retention times).
 - **Injection Volume:** 10 µL.

- Detector: UV-Vis detector set to a wavelength where the compound strongly absorbs (e.g., 254 nm).
- Analysis: Inject the sample and run the analysis for a sufficient time (e.g., 10-15 minutes) to allow all components to elute.

Trustworthiness (Data Interpretation): A successful analysis will yield a chromatogram where the main peak is sharp and well-resolved from any impurity peaks. Purity is calculated based on the relative area of the main peak as a percentage of the total area of all peaks detected. For use in drug development, a purity of >95% is typically required.

Section 5: Safety, Handling, and Storage

Authoritative Grounding: Based on available Safety Data Sheets (SDS), **6-Chloropyridazine-3-thiol** is classified as an irritant.^{[2][14]}

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.^[5]
- Handling: Use only in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.^[15] Avoid breathing dust.
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container. Recommended storage temperature is between +2 to +8 °C.^[5]

Section 6: Conclusion: A Versatile Heterocyclic Building Block

6-Chloropyridazine-3-thiol is a compound whose value is defined by its structural features and predictable reactivity. A comprehensive understanding of its physicochemical properties, including the subtle but critical thione-thiol tautomerism, is essential for its effective use. The analytical workflows detailed in this guide provide a robust framework for researchers to validate the quality of this key intermediate, ensuring the integrity and reproducibility of their synthetic endeavors in drug discovery and beyond.

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